

Application Note and Protocol: Preparation of Zelavespib Stock Solution in DMSO

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Compound of Interest

Compound Name: Zelavespib

Cat. No.: B1668598

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zelavespib (also known as PU-H71) is a potent and selective inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cell growth, survival, and signaling.^{[1][2]} By inhibiting Hsp90, **Zelavespib** promotes the degradation of these oncoproteins, making it a compound of significant interest in oncology research.^[2] Accurate and consistent preparation of stock solutions is the first critical step for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Zelavespib** stock solutions using Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Zelavespib** relevant to the preparation of a stock solution.

Property	Value	Citations
Molecular Formula	C ₁₈ H ₂₁ IN ₆ O ₂ S	[1][2][3]
Molecular Weight (MW)	512.37 g/mol	[1][2][3]
Appearance	White to off-white solid	[3]
Solubility in DMSO	≥ 100 mg/mL (equivalent to ~195.17 mM)	[1][3][4]
Storage (Powder)	3 years at -20°C; 2 years at 4°C	[3][4]
Storage (DMSO Solution)	6 months at -80°C; 1 month at -20°C	[3][4][5]

Note: The molecular weight can vary for different salt or hydrate forms.[6][7] Always refer to the Certificate of Analysis (CoA) for the batch-specific molecular weight.

Experimental Protocol: Preparation of a 50 mM Zelavespib Stock Solution

This protocol describes the preparation of 1 mL of a 50 mM stock solution of **Zelavespib** in DMSO. Adjustments can be made to the calculations for different desired concentrations or volumes.

Materials

- **Zelavespib** powder (purity >98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL) or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer

- (Optional) Sonicator water bath

Safety Precautions

- Conduct all procedures in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Zelavespib** and DMSO before handling.

Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example calculation for 1 mL of a 50 mM stock solution:

- $\text{Mass (mg)} = 50 \text{ mM} \times 1 \text{ mL} \times 512.37 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 25.62 \text{ mg}$

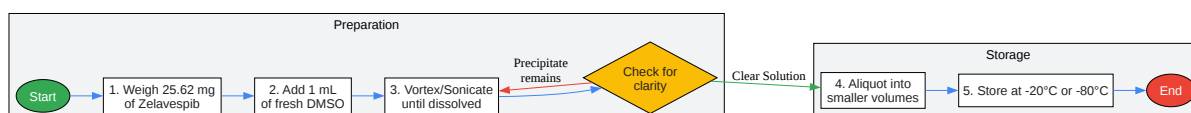
Step-by-Step Procedure

- **Aliquot Zelavespib:** Carefully weigh out 25.62 mg of **Zelavespib** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- **Add Solvent:** Add 1 mL of high-purity DMSO to the tube containing the **Zelavespib** powder. It is crucial to use fresh, anhydrous DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.[\[1\]](#)[\[3\]](#)
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained.
- **Aid Dissolution (if necessary):** If the compound does not dissolve completely, brief sonication in a water bath can be used to facilitate dissolution.[\[5\]](#) Gentle warming may also be applied if necessary, but care should be taken to avoid degradation.

- Storage: Once fully dissolved, the stock solution is ready for use. For storage, it is highly recommended to create smaller working aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.[1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration (50 mM), solvent (DMSO), and preparation date. Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[3][4][5]

Visualizations

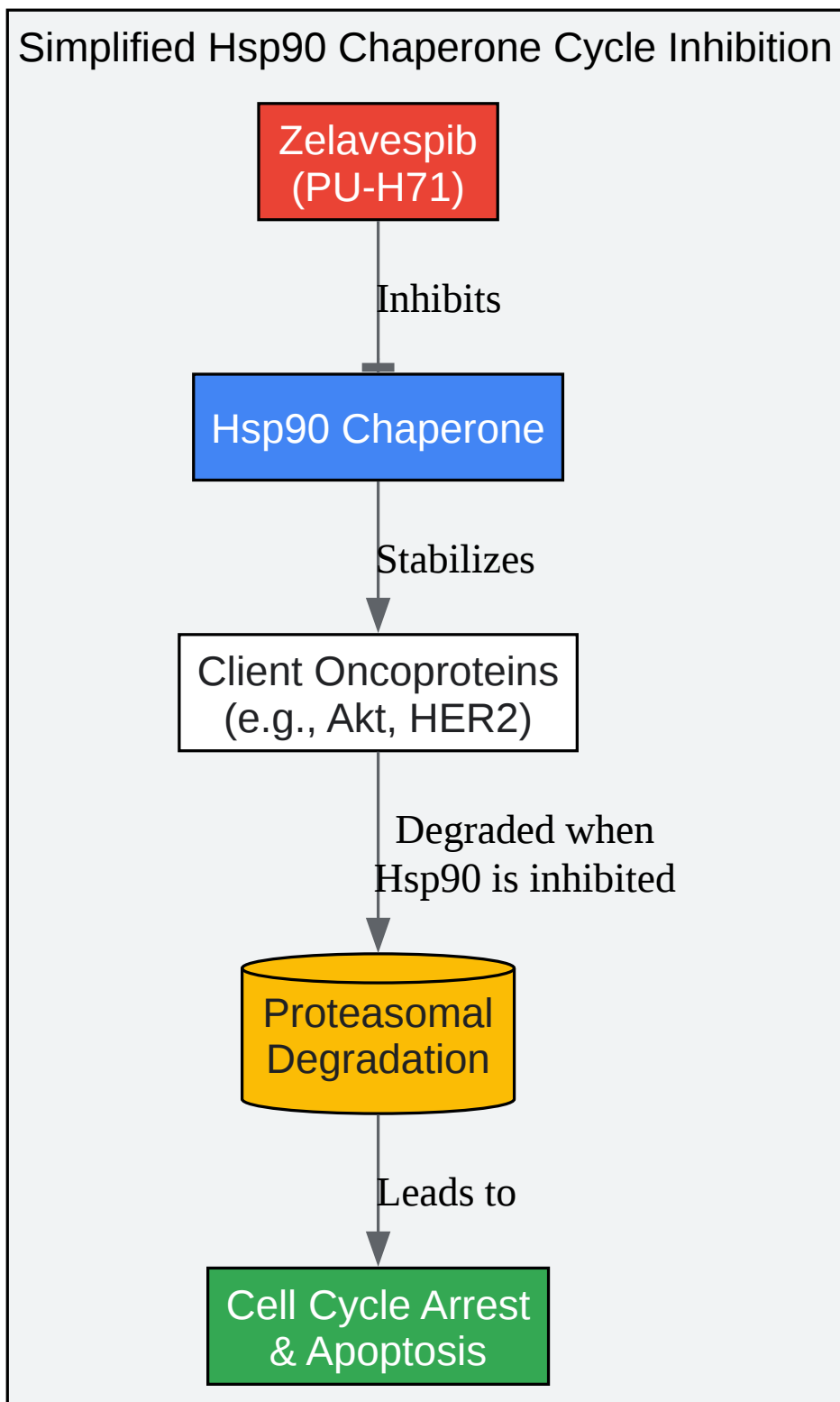
Experimental Workflow Diagram



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Caption: Workflow for preparing a **Zelavespib** stock solution in DMSO.

Hsp90 Inhibition Pathway



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Caption: **Zelavespib** inhibits Hsp90, leading to degradation of client proteins.

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